

# N<sup>1</sup>,N<sup>8</sup>-Diacetylspermidine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: N1,N8-diacetylspermidine

Cat. No.: B030999

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N<sup>1</sup>,N<sup>8</sup>-diacetylspermidine, a diacetylated polyamine with significant potential as a biomarker in oncology. This document outlines its chemical properties, synthesis, and analytical methods for its detection, and discusses its role in biological pathways, particularly in the context of cancer.

## Core Chemical and Physical Data

N<sup>1</sup>,N<sup>8</sup>-diacetylspermidine is commercially available in two common forms: the free base and the hydrochloride salt. It is imperative for researchers to distinguish between these two forms as their properties, including molecular weight and CAS number, differ.

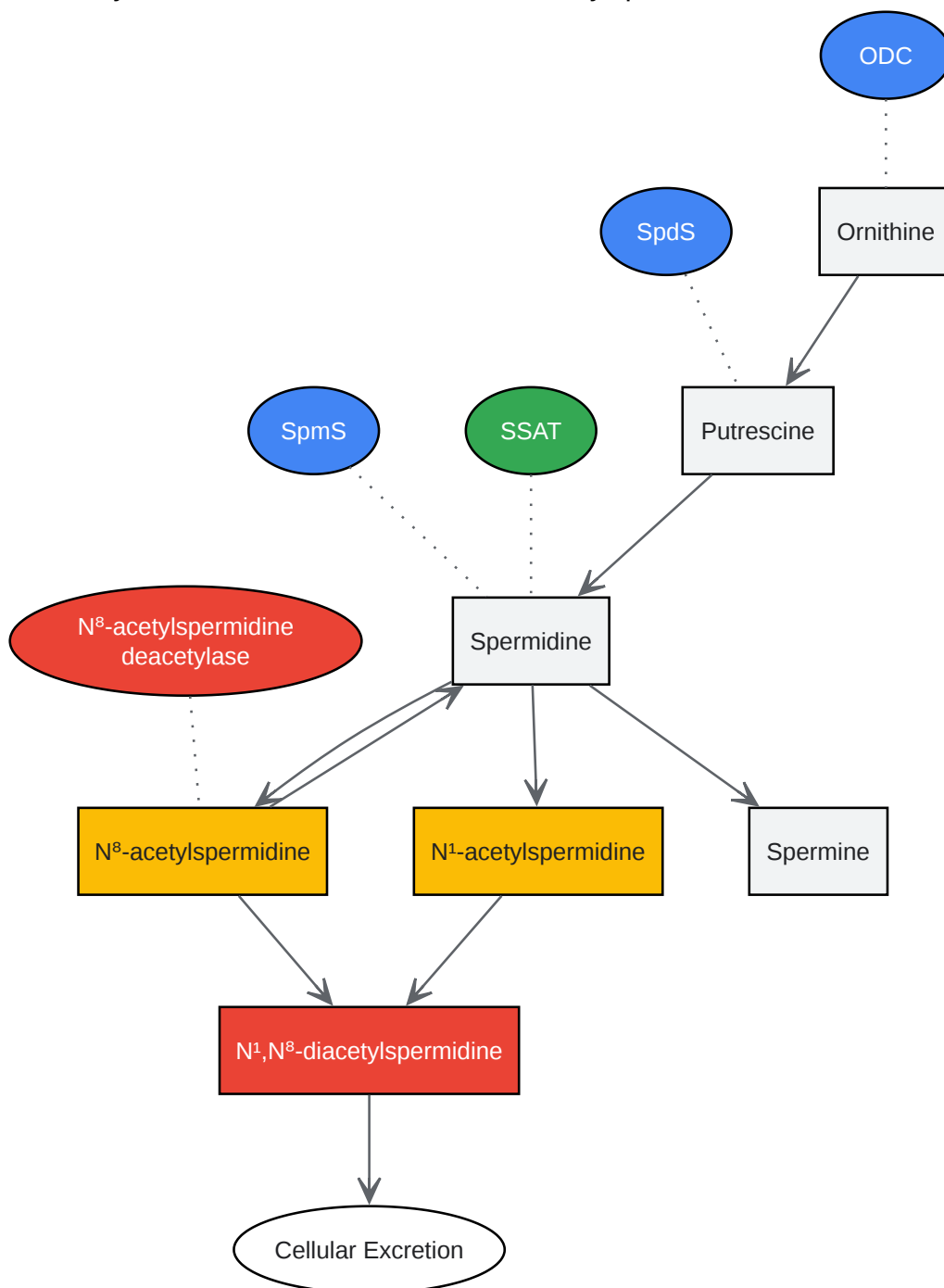
Property	N <sup>1</sup> ,N <sup>8</sup> -Diacetylspermidine (Free Base)	N <sup>1</sup> ,N <sup>8</sup> -Diacetylspermidine Hydrochloride
CAS Number	82414-35-5[1][2]	178244-42-3[3][4][5]
Molecular Formula	C <sub>11</sub> H <sub>23</sub> N <sub>3</sub> O <sub>2</sub> [1][6]	C <sub>11</sub> H <sub>24</sub> ClN <sub>3</sub> O <sub>2</sub> [3]
Molecular Weight	229.32 g/mol [1][2][6]	265.78 g/mol [3][4]
IUPAC Name	N-[4-(3-acetamidopropylamino)butyl]acetamide[6]	N-[4-(3-acetamidopropylamino)butyl]acetamide;hydrochloride[3]

## Role in Polyamine Metabolism and Cancer Biology

N<sup>1</sup>,N<sup>8</sup>-diacetylspermidine is a metabolic product of spermidine, a ubiquitous polyamine crucial for cell growth, differentiation, and proliferation. The acetylation of spermidine is a key regulatory step in polyamine homeostasis, catalyzed by the enzyme spermidine/spermine N<sup>1</sup>-acetyltransferase (SSAT). This process reduces the positive charge of the polyamine, affecting its interaction with cellular macromolecules like DNA and RNA.

Elevated levels of N<sup>1</sup>,N<sup>8</sup>-diacetylspermidine have been consistently observed in the urine of patients with various malignancies, including colorectal, urogenital, breast, and lung cancers. This has led to its investigation as a non-invasive tumor biomarker.<sup>[1][5]</sup> Studies have indicated that urinary N<sup>1</sup>,N<sup>8</sup>-diacetylspermidine, often in conjunction with N<sup>1</sup>,N<sup>12</sup>-diacetylspermine, can offer diagnostic and prognostic value.<sup>[1]</sup> In some cases, its sensitivity as a biomarker has been shown to be superior to conventional markers like carcinoembryonic antigen (CEA).<sup>[5]</sup>

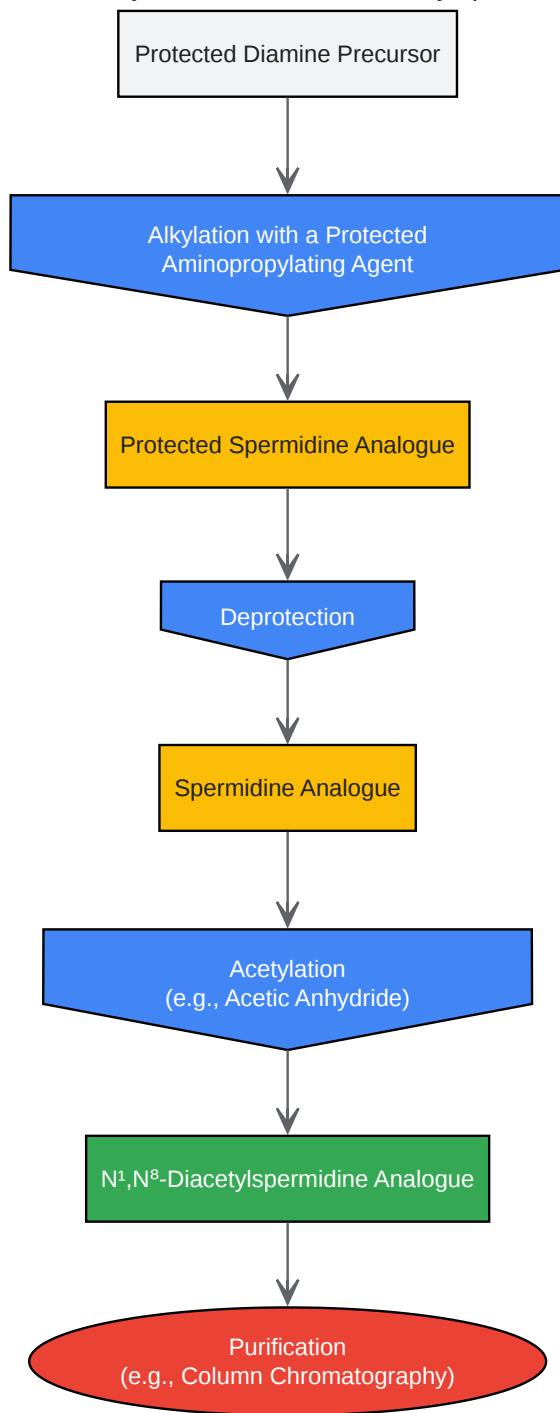
The metabolic pathway leading to the formation and degradation of N<sup>1</sup>,N<sup>8</sup>-diacetylspermidine is a critical area of study in cancer research.

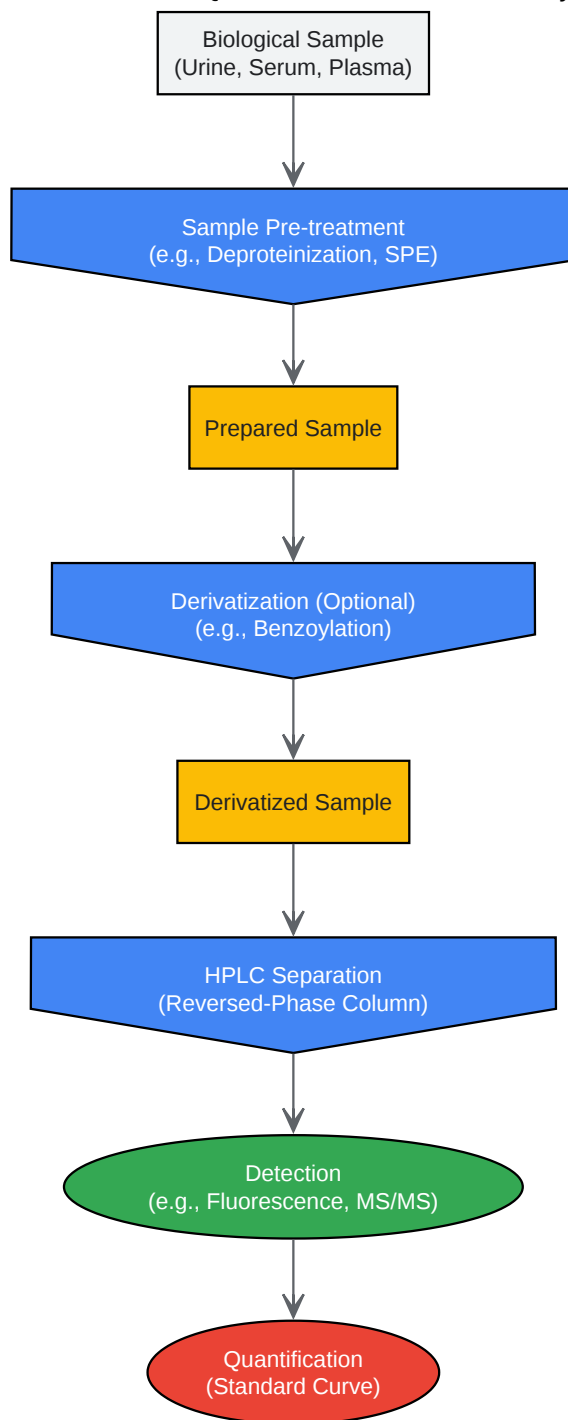
Polyamine Metabolism and N<sup>1</sup>,N<sup>8</sup>-Diacetylspermidine Formation[Click to download full resolution via product page](#)Caption: Polyamine metabolism pathway leading to N<sup>1</sup>,N<sup>8</sup>-diacetylspermidine.

## Experimental Protocols

### Synthesis of N<sup>1</sup>,N<sup>8</sup>-Diacetylspermidine Analogues

The synthesis of N<sup>1</sup>,N<sup>8</sup>-diacetylspermidine and its analogues is crucial for developing standards for analytical methods and for structure-activity relationship studies. A general synthetic approach is outlined below, based on published methodologies.[\[3\]](#)[\[4\]](#)

General Workflow for Synthesis of N<sup>1</sup>,N<sup>8</sup>-Diacetylspermidine Analogues

Workflow for HPLC-Based Quantification of N<sup>1</sup>,N<sup>8</sup>-Diacetylspermidine[Click to download full resolution via product page](#)

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